

Related Silicon-Based Materials in Photovoltaics

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Compound Focus: Disilylsilane

CAS No.: 7783-26-8

Cat. No.: S1893276

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The following table summarizes two silicon-based materials studied for enhancing solar cells, which may share some chemical or functional similarities with the **disilylsilane** compounds you are inquiring about.

Material	Application in Solar Cells	Key Findings & Function	Cited Experimental Fabrication Method
Oligothieryl Silane Derivatives [1]	Donor material in organic solar cells (OSCs)	Designed for tunable optoelectronic properties; acts as a donor in a 3D network to reduce the HOMO-LUMO band gap, broadening light absorption [1].	Computational Design via DFT: Molecular structures were optimized using the DFT/CAM-B3LYP/6-31(d, p) method in Gaussian 09 to simulate properties like open-circuit voltage and absorption spectra [1].
Decaphenylcyclopentasilane (DPPS) [2]	Interfacial layer in perovskite solar cells	Spin-coated between perovskite and hole transport layer; acts as a protective/passivation layer and enhances hole	Spin-Coating & Annealing: A DPPS solution in chlorobenzene was dropped onto the

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		transfer, improving device efficiency and long-term stability [2].	perovskite layer during spin-coating (last 15 sec). The device was subsequently annealed at 190°C for 16 minutes [2].

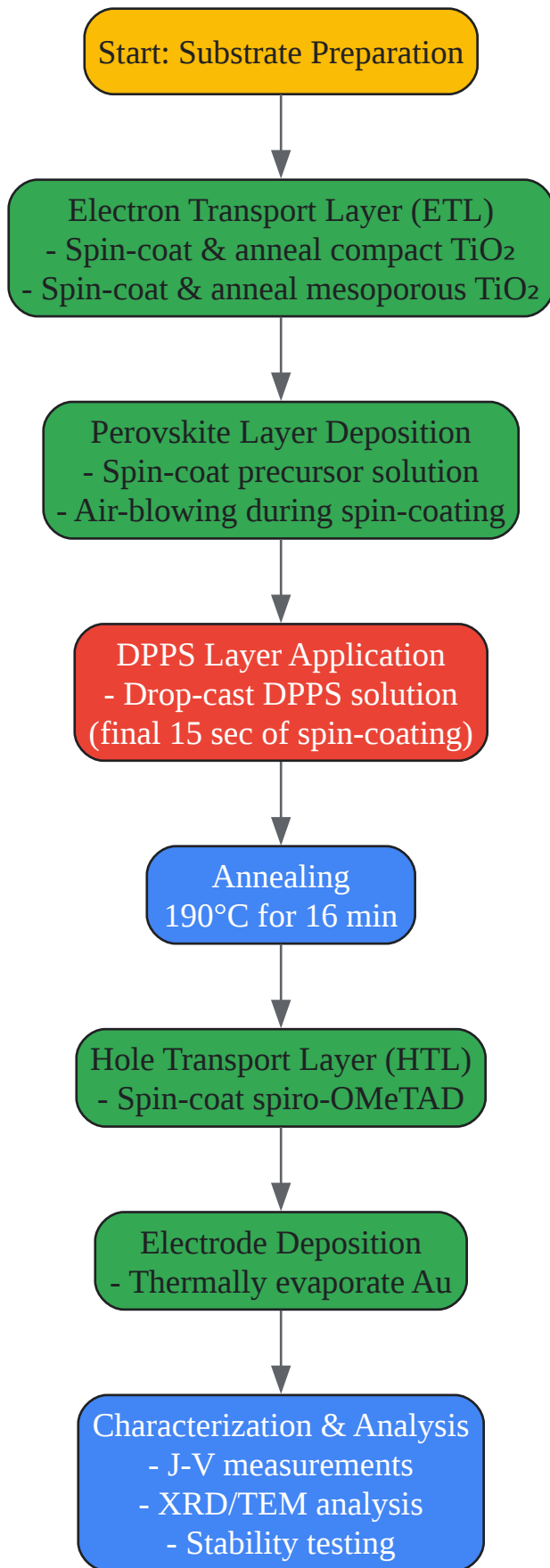
Experimental Protocol: Applying a Polysilane Layer in Perovskite Solar Cells

Based on one of the relevant studies, here is a detailed protocol for incorporating a polysilane (DPPS) layer, which could serve as a reference for methodology [2].

- **1. Objective:** To integrate a Decaphenylcyclopentasilane (DPPS) layer between the perovskite and hole transport layer to improve efficiency and stability.
- **2. Materials & Equipment:**
 - **Substrate:** F-doped tin oxide (FTO) glass.
 - **Key Materials:** Compact TiO₂ precursor, mesoporous TiO₂ paste, PbCl₂, CH₃NH₃I (methylammonium iodide), N,N-Dimethylformamide (DMF), DPPS (e.g., OGSOL SI-30-15), chlorobenzene, spiro-OMeTAD, gold wire for electrodes.
 - **Equipment:** Ultrasonic cleaner, UV-ozone cleaner, spin coater, hot plates, tube furnace for high-temperature annealing, solar simulator, source measure unit (e.g., Keysight B2901A).
- **3. Step-by-Step Procedure:**
 - **Substrate Preparation:** Clean FTO substrates sequentially with methanol and acetone in an ultrasonic bath, followed by UV-ozone treatment.
 - **Electron Transport Layer (ETL) Fabrication:**
 - Spin-coat a compact TiO₂ layer from a titanium diisopropoxide bis(acetylacetonate) solution in 1-butanol onto the FTO. Anneal at 125°C, then 550°C.
 - Spin-coat a mesoporous TiO₂ layer (prepared from TiO₂ powder P-25) and anneal again at 550°C.
 - **Perovskite Layer Deposition:**
 - Prepare a precursor solution of PbCl₂ and CH₃NH₃I in a 1:3 molar ratio in DMF.

- Deposit the layer using a multi-step spin-coating process with **air-blowing** at 90°C during the steps to control crystallization.
- **DPPS Layer Application (Critical Step):**
 - Prepare a solution of DPPS (10 mg) in chlorobenzene (0.5 mL).
 - During the final 15 seconds of the last perovskite spin-coating step, drop-cast the DPPS solution onto the spinning substrate (**anti-solvent method**).
- **Annealing:** Anneal the entire device at **190°C** for 16 minutes.
- **Hole Transport Layer (HTL) and Electrode Deposition:**
 - Spin-coat a layer of spiro-OMeTAD onto the DPPS/perovskite stack.
 - Finally, thermally evaporate gold electrodes onto the HTL.
- **4. Characterization & Analysis:**
 - **Photovoltaic Performance:** Measure current density-voltage (J-V) curves under a standard solar simulator (AM 1.5G, 100 mW cm⁻²) to determine efficiency (η), short-circuit current (J_{sc}), open-circuit voltage (V_{oc}), and fill factor (FF).
 - **Microstructural Analysis:** Use X-ray diffraction (XRD) and transmission electron microscopy (TEM) to examine crystal structure, orientation, and interface morphology.
 - **Stability Testing:** Monitor performance parameters over time (e.g., hundreds of days) under ambient or controlled conditions to assess long-term stability.

The workflow for this protocol is summarized in the diagram below.



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Suggestions for Further Research

Given the lack of direct information on **disilylsilanes**, I suggest the following paths to locate more specific details:

- **Refine Your Search Terminology:** The term "**disilylsilane**" is highly specific. Broaden your search to include related classes like "**oligomeric silanes**", "**polysilanes**", or "**organosilicon photovoltaic materials**".
- **Consult Specialized Databases:** Deepen your literature search using scholarly databases like SciFinder, Reaxys, or IEEE Xplore, which index patents and journal articles in material science and engineering with more granular chemical detail.
- **Review Underlying Theories:** The general **chemical bonding theory** at material interfaces, including how silane-based coupling agents form bonds, is a fundamental concept supporting the use of such materials in device fabrication [3]. Understanding this can help in designing new protocols.

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References

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Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

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Web: www.smolecule.com